

Application Notes: Preparation of A 839977 Stock Solution in DMSO

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: A 839977
Cat. No.: B15587014

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Introduction

A 839977 is a potent and selective antagonist of the P2X7 receptor, with IC₅₀ values of 20 nM, 42 nM, and 150 nM for human, rat, and mouse receptors, respectively.^{[1][2][3]} It effectively blocks BzATP-evoked calcium influx and has demonstrated efficacy in animal models of inflammatory and neuropathic pain.^{[2][4][5]} Proper preparation of stock solutions is critical for ensuring the accuracy and reproducibility of experimental results. This document provides a detailed protocol for preparing a stock solution of **A 839977** in Dimethyl Sulfoxide (DMSO).

Compound Data

All quantitative data for **A 839977** are summarized in the table below for easy reference.

Property	Value	Reference(s)
Molecular Weight	413.26 g/mol	[1][2][4][5]
Formula	C ₁₉ H ₁₄ Cl ₂ N ₆ O	[1][2][4]
Appearance	White to off-white solid	[4]
Solubility in DMSO	≥ 80 mg/mL (193.58 mM)	[5]
Storage (Solid Powder)	3 years at -20°C or 2 years at 4°C	[4]
Storage (DMSO Solution)	2 years at -80°C or 1 year at -20°C	[4]

Experimental Protocol: Preparation of 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **A 839977** in DMSO. Adjust the quantities as needed for your specific experimental requirements.

3.1. Materials

- **A 839977** powder (CAS No. 870061-27-1)
- Anhydrous/high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Pipettors and sterile tips
- (Optional) Sonicator water bath

3.2. Calculations

To prepare a stock solution of a specific molarity, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Final Volume (mL)} \times \text{Molecular Weight (g/mol)}$$

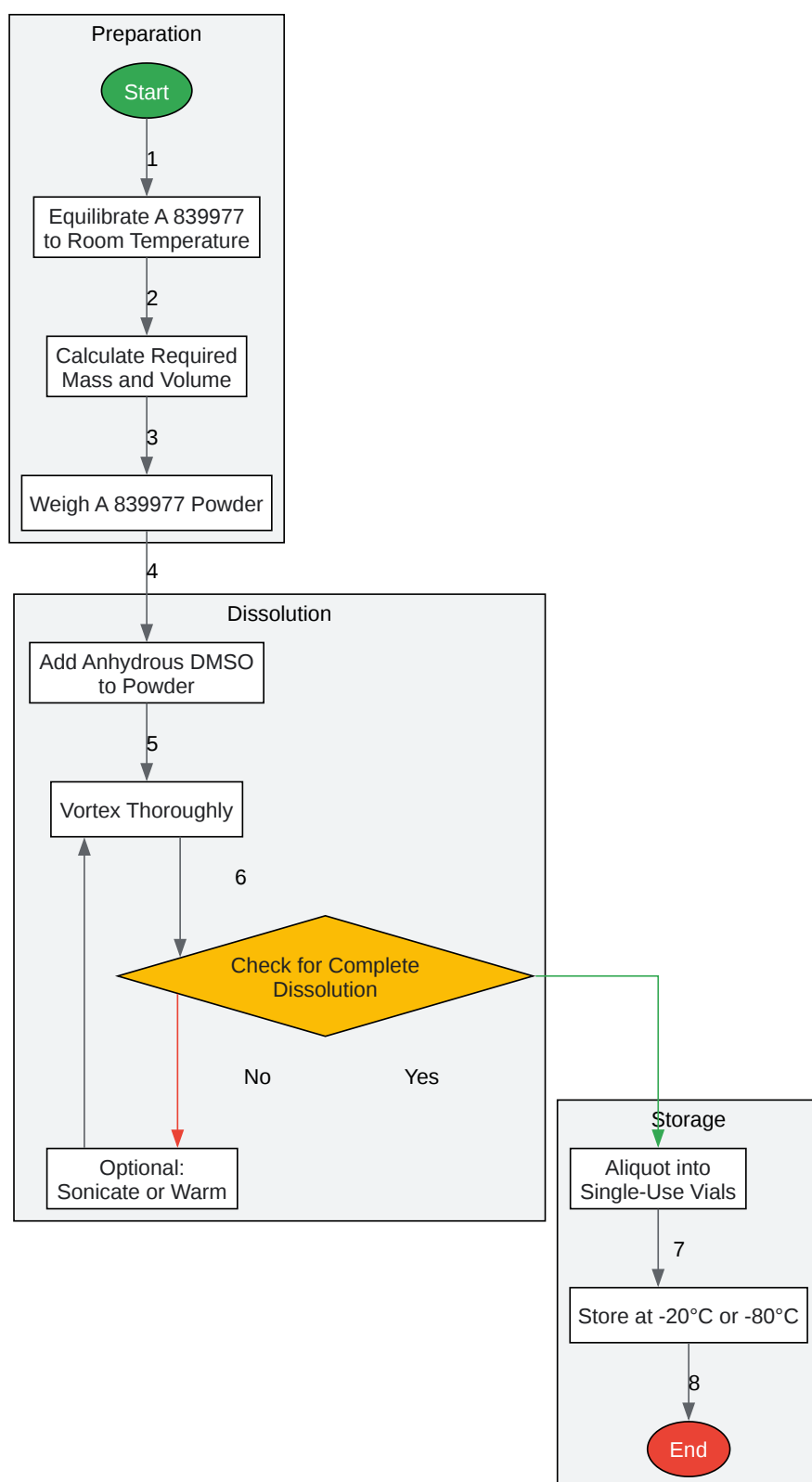
Example for 1 mL of a 10 mM stock solution: $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 413.26 \text{ g/mol} = 4.1326 \text{ mg}$

3.3. Procedure

- **Equilibration:** Before opening, allow the vial of **A 839977** powder to equilibrate to room temperature for at least 15-20 minutes to prevent condensation.
- **Weighing:** Carefully weigh out the calculated amount of **A 839977** powder (e.g., 4.13 mg for a 10 mM solution in 1 mL) and place it into a sterile vial.
- **Solvent Addition:** Add the calculated volume of high-purity DMSO (e.g., 1 mL) to the vial containing the powder. For optimal solubility, it is recommended to use newly opened DMSO, as hygroscopic DMSO can negatively impact solubility.[\[4\]](#)
- **Dissolution:** Cap the vial securely and vortex thoroughly until the solid is completely dissolved.
- **Aid Dissolution (If Necessary):** If precipitation or incomplete dissolution is observed, sonication in a water bath or gentle warming can be used to aid the process.[\[4\]](#)[\[5\]](#)
- **Storage:** Once the compound is fully dissolved, the stock solution is ready. For long-term storage, it is crucial to aliquot the solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[\[4\]](#) Store the aliquots at -20°C for up to one year or at -80°C for up to two years.[\[4\]](#)

Visualized Workflow

The following diagram illustrates the key steps for preparing the **A 839977** stock solution.



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Caption: Workflow for **A 839977** stock solution preparation.

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